

Application Notes and Protocols: Methyl Red (MR) Staining Technique for Bacterial Cultures

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl red sodium salt

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For Researchers, Scientists, and Drug Development Professionals

The Methyl Red (MR) test is a crucial biochemical assay used to determine the ability of a microorganism to produce and maintain stable acid end products from glucose fermentation.^[1] This technique is particularly valuable in the differentiation of enteric bacteria.^{[1][2]} This document provides detailed application notes and protocols for performing the MR test in a laboratory setting.

The core principle of the MR test lies in the detection of mixed-acid fermentation.^[2] Bacteria that metabolize glucose via this pathway produce a significant amount of stable acids, such as lactic, acetic, and formic acid.^{[2][3][4]} This substantial acid production lowers the pH of the culture medium to 4.4 or below.^{[2][3][4][5]} The addition of the pH indicator, methyl red, results in a distinct red color at this acidic pH, indicating a positive result.^{[3][5]} Conversely, organisms that produce less acid or neutral end products will not lower the pH to the same extent, resulting in a yellow or orange color upon the addition of the indicator, which signifies a negative result.^{[2][5]}

Applications

The Methyl Red test is a fundamental technique with broad applications in microbiology and clinical diagnostics:

- **Differentiation of Enterobacteriaceae:** The MR test is a key component of the IMViC (Indole, Methyl Red, Voges-Proskauer, and Citrate) series of tests, which are instrumental in distinguishing between members of the Enterobacteriaceae family, such as *Escherichia coli* (MR-positive) and *Enterobacter aerogenes* (MR-negative).[2][3]
- **Identification of Pathogenic Bacteria:** It aids in the identification of pathogenic bacteria that utilize the mixed-acid fermentation pathway.[4]
- **Food and Water Quality Control:** The test is employed to detect the presence of mixed-acid fermenting bacteria, such as *E. coli*, which can be an indicator of fecal contamination in food and water samples.[2]
- **Drug Development:** In a drug development context, understanding the metabolic pathways of pathogenic bacteria can be crucial for identifying novel drug targets. The MR test can be used to screen for compounds that may inhibit the mixed-acid fermentation pathway, a key energy-generating process for certain pathogens.

Quantitative Data Summary

For reproducible and accurate results, adherence to specific quantitative parameters is essential. The following tables summarize the key quantitative data for the Methyl Red test.

Table 1: Composition of MR-VP Broth

The MR test is performed using Methyl Red-Voges Proskauer (MR-VP) broth.[1]

Component	Concentration (g/L)	Purpose
Buffered Peptone	7.0	Provides nitrogen and carbon sources.[6][7]
Dextrose (Glucose)	5.0	Fermentable carbohydrate source.[6][7]
Dipotassium Phosphate	5.0	Buffering agent.[6][7]
Final pH	6.9 ± 0.2 at 25°C	

Table 2: Preparation of Methyl Red Reagent

Component	Quantity
Methyl Red	0.1 g
Ethyl Alcohol (95%)	300 ml
Distilled Water	200 ml
Final Volume	500 ml
Storage	4 to 8°C in a brown bottle
Stability	1 year

Source:[3]

Table 3: Interpretation of Methyl Red Test Results

Observation	pH of Medium	Interpretation	Example Organisms
Bright Red Color	≤ 4.4	Positive	Escherichia coli, Yersinia spp.[3][5]
Yellow Color	≥ 6.2	Negative	Enterobacter aerogenes, Klebsiella pneumoniae[2][3]
Orange/Red-Orange Color	4.4 - 6.2	Equivocal/Weak Positive	Re-incubation for up to 4 more days is recommended.[3]

Experimental Protocols

The following is a detailed methodology for performing the Methyl Red test.

Media and Reagent Preparation

- MR-VP Broth Preparation:

- Suspend 17 grams of MR-VP Broth powder in 1000 ml of distilled water.[\[6\]](#)
- Heat gently to dissolve the medium completely.[\[6\]](#)
- Dispense 5 ml aliquots into test tubes.
- Sterilize by autoclaving at 121°C for 15 minutes.[\[6\]](#)
- Allow the broth to cool to room temperature before use.
- Methyl Red Reagent Preparation:
 - Dissolve 0.1 g of methyl red powder in 300 ml of 95% ethyl alcohol.[\[3\]](#)[\[4\]](#)
 - Add 200 ml of distilled water to bring the final volume to 500 ml.[\[3\]](#)
 - Store the reagent in a brown bottle at 4 to 8°C.[\[3\]](#)

Inoculation and Incubation

- Using a sterile inoculating loop, pick a single, well-isolated colony from a pure 18-24 hour culture.
- Inoculate a tube of MR-VP broth with the selected colony. A light inoculum is recommended to avoid inhibition of bacterial growth.[\[3\]](#)[\[8\]](#)
- Incubate the inoculated tube aerobically at 35-37°C for a minimum of 48 hours.[\[1\]](#)[\[8\]](#) Some protocols suggest that incubation may need to be extended for up to 5 days for conclusive results.[\[3\]](#)[\[8\]](#)

Performing the Test and Interpreting Results

- After the incubation period, aseptically transfer approximately 1 ml of the broth to a clean, empty test tube.[\[3\]](#) The remaining broth can be used for the Voges-Proskauer (VP) test if desired.
- Add 2-5 drops of the methyl red reagent to the 1 ml aliquot of broth.[\[3\]](#)[\[4\]](#)
- Observe for an immediate color change.

- Interpret the results as outlined in Table 3. A distinct and stable red color indicates a positive result. A yellow color indicates a negative result. An orange color is considered equivocal, and the remaining broth should be re-incubated for an additional 24-48 hours and the test repeated.[3]

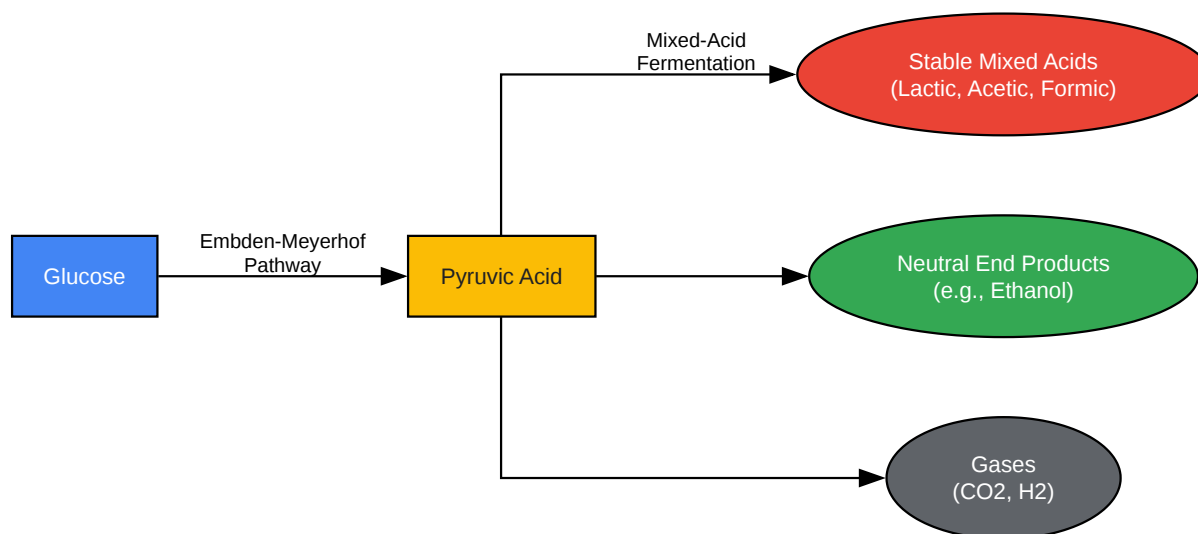
Quality Control

It is imperative to run positive and negative controls alongside the test organisms to ensure the validity of the results.

- Positive Control: *Escherichia coli* (ATCC 25922) should produce a red color.[8]
- Negative Control: *Klebsiella pneumoniae* (ATCC 13883) should result in a yellow color.[8]
- Uninoculated Control: An uninoculated tube of MR-VP broth should be included to ensure the sterility of the medium.

Visualizations

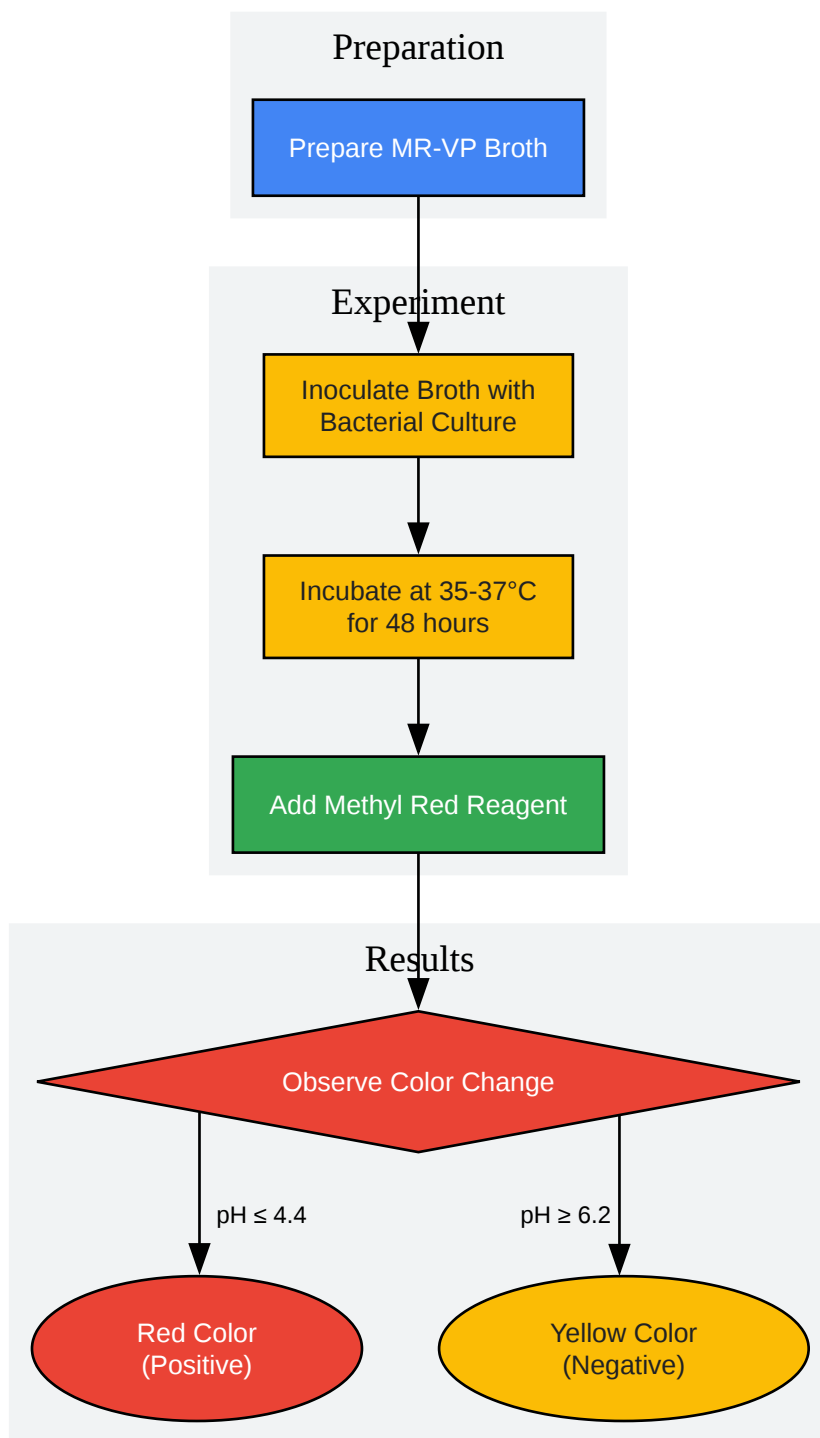
Biochemical Pathway: Mixed-Acid Fermentation



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Caption: Mixed-acid fermentation pathway detected by the Methyl Red test.

Experimental Workflow: Methyl Red Test



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Caption: Step-by-step workflow for the Methyl Red staining technique.

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